

Metamitron degradation products in soil and water

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Compound of Interest

Compound Name: Metamitron

Cat. No.: B166286

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An In-depth Technical Guide to the Degradation Products of **Metamitron** in Soil and Water

Introduction

Metamitron is a selective systemic herbicide belonging to the triazinone class, primarily used for weed control in sugar beet cultivation.[1][2] Its mode of action involves the inhibition of photosystem II, thereby disrupting electron transport in target weeds.[1] The environmental fate of **metamitron**, particularly its degradation in soil and water, is a critical area of research to assess its potential for contamination and long-term ecological impact. This guide provides a comprehensive overview of the degradation products of **metamitron**, the pathways of transformation, and the experimental methodologies used for their analysis.

Degradation of Metamitron in Soil

The degradation of **metamitron** in soil is a complex process influenced by a combination of microbial and abiotic factors. The persistence of **metamitron** in soil can vary, with reported half-lives (DT50) in aerobic soil ranging from 3.4 to 39 days, classifying it as slightly to moderately persistent.[3] However, under anaerobic conditions, its persistence increases significantly, with half-lives ranging from 27 to 299 days.[3]

Degradation Pathways in Soil

Microbial degradation is the primary pathway for the elimination of **metamitron** from soil. Studies have identified two main microbial degradation routes in soil: the "desamino pathway"

and the "Rhodococcus pathway". The desamino pathway is considered relevant for the growth metabolism of microorganisms, while the Rhodococcus pathway appears to be more prominent during later phases of biodegradation, possibly related to starvation conditions.

Major Degradation Products in Soil

The principal degradation product of **metamitron** in soil is desamino-**metamitron**. This metabolite is formed through the removal of the amino group from the parent compound. Desamino-**metamitron** is also mobile in soil. Other major degradates that have been identified include 3-methyl-6-phenyl-1,2,4,5-tetrazine (M1), (2-acetylhydrazineylidene)-2-phenylacetic acid (M2), and 4-Amino-6-(3-hydroxyphenyl)-3-methyl-1,2,4-triazin-5(4H)-one (M3).

Factors Influencing Degradation in Soil

Several environmental factors significantly influence the rate of **metamitron** degradation in soil:

- **Temperature:** Higher temperatures generally lead to faster degradation rates.
- **Oxygen Availability:** Aerobic conditions favor more rapid degradation compared to anaerobic conditions. Oxygen inhibition has been shown to decrease the transformation rate of **metamitron**.
- **Soil Organic Matter and Sorption:** **Metamitron** can be sorbed to soil organic carbon, which can reduce its bioavailability for microbial degradation and increase its persistence. The organic carbon-water partitioning coefficient (Koc) for **metamitron** is approximately 53 mL/g, while for desamino-**metamitron**, it is around 78 mL/g, indicating both are mobile.
- **Soil Moisture:** Soil moisture content affects microbial activity and, consequently, the rate of degradation.
- **pH:** The pH of the soil can influence both microbial activity and the chemical stability of **metamitron**.
- **Microbial Community:** The presence of specific microbial populations capable of degrading **metamitron** is crucial. Gram-negative bacteria, Gram-positive bacteria, and actinobacteria have been identified as key players in the degradation process in soil.

Quantitative Data on **Metamitron** Degradation in Soil

Parameter	Condition	Value	Reference
Aerobic Soil Metabolism DT50	20°C	3.4 - 39 days	
Anaerobic Soil Metabolism DT50	20°C	27 - 299 days	
Soil Photolysis Half-life	-	40 days	
Field Dissipation Half-life	-	2.0 - 16 days	
Desamino-metamitron DT50	Field Conditions	14.3 - 24.3 days	
Organic Carbon Partition Coefficient (Koc) - Metamitron	-	53 mL/g	
Organic Carbon Partition Coefficient (Koc) - Desamino-metamitron	-	78 mL/g	

Degradation of Metamitron in Water

In aquatic environments, **metamitron** degradation is influenced by photolysis, hydrolysis, and microbial activity. The persistence of **metamitron** in water is generally lower than in soil, especially under conditions that favor abiotic degradation.

Degradation Pathways in Water

- Photolysis: **Metamitron** is highly susceptible to degradation by sunlight in water. The aqueous photolysis half-life is very short, reported to be as low as 0.037 days. Photodegradation in water can lead to the formation of desamino-**metamitron**.

- **Hydrolysis:** **Metamitron** is subject to hydrolysis, with the rate being highly dependent on pH. It is relatively stable under acidic and neutral conditions but degrades more rapidly under alkaline conditions.
- **Microbial Degradation:** In water-sediment systems, microbial activity plays a key role in the degradation of **metamitron**. Mineralization of **metamitron** is significantly higher in water-sediment systems compared to water alone, highlighting the importance of sediment microorganisms. In these systems, degradation can proceed initially via 4-(dimethylimino)-3-methyl-6-phenyl-1,2,4-triazin-5(4H)-one, potentially related to microbial growth, and later via desamino-**metamitron**, which may be associated with starvation conditions.

Major Degradation Products in Water

Similar to soil, desamino-**metamitron** is a major degradation product of **metamitron** in water. Other degradates identified in drinking water risk assessments include M1, M2, and M3.

Quantitative Data on **Metamitron** Degradation in Water

Parameter	Condition	Value	Reference
Aqueous Photolysis Half-life	pH 7, 25°C	0.037 days	
Hydrolysis Half-life	pH 4, 20°C	224 days	
Hydrolysis Half-life	pH 7, 20°C	158 days	
Hydrolysis Half-life	pH 9, 20°C	5.7 days	
Aerobic Aquatic Metabolism DT50	20°C	9 - 49 days	
Anaerobic Aquatic Metabolism DT50	Mainly alkaline	3.7 - 6.1 days	

Experimental Methodologies

The analysis of **metamitron** and its degradation products in soil and water typically involves sophisticated analytical techniques.

Sample Preparation and Extraction

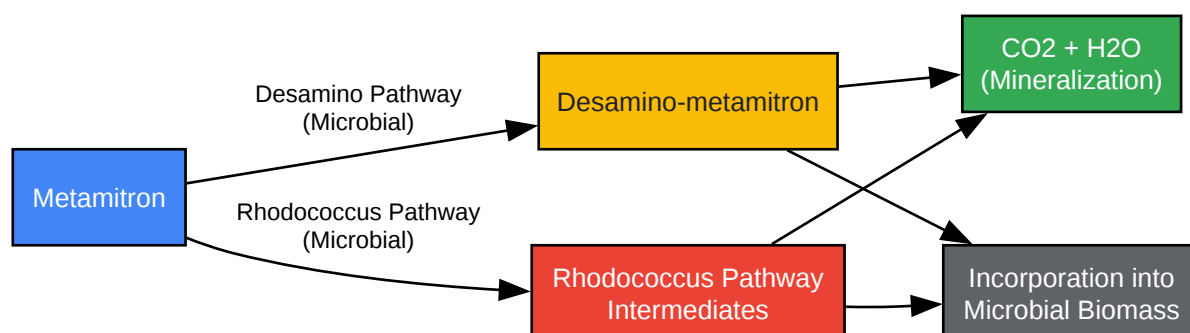
- **Soil:** Extraction from soil is commonly performed using organic solvents such as methanol. A clean-up step, for instance, using a C18 solid-phase extraction (SPE) column, is often necessary to remove interfering matrix components.
- **Water:** For water samples, a common method is liquid chromatography-tandem mass spectrometry (LC/MS/MS) with a limit of quantification (LOQ) around 0.05 µg/L for both **metamitron** and desamino-**metamitron**.

Analytical Techniques

- **High-Performance Liquid Chromatography (HPLC):** HPLC with a UV detector is a widely used technique for the determination of **metamitron**. Reversed-phase (RP)-HPLC methods have been developed and validated for its analysis in soil.
- **Liquid Chromatography-Tandem Mass Spectrometry (LC/MS/MS):** This is a highly sensitive and selective method for the quantification of **metamitron** and its degradation products at trace levels in environmental matrices. It is the preferred method for analyzing these compounds in water.
- **QuEChERS:** The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method has been applied for the analysis of **metamitron** and its metabolites in various matrices, including plant and livestock commodities, coupled with LC/MS/MS.

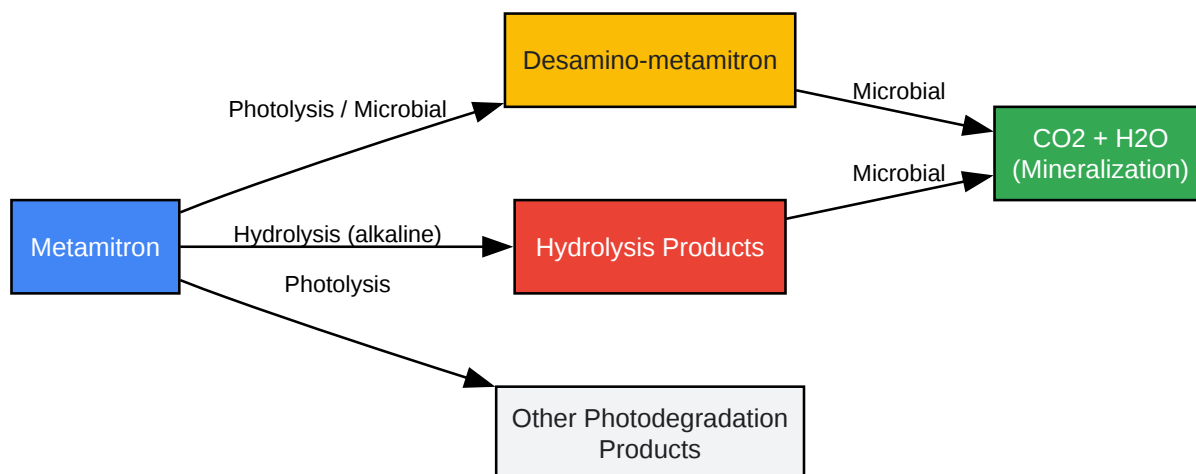
Visualizations

Degradation Pathways



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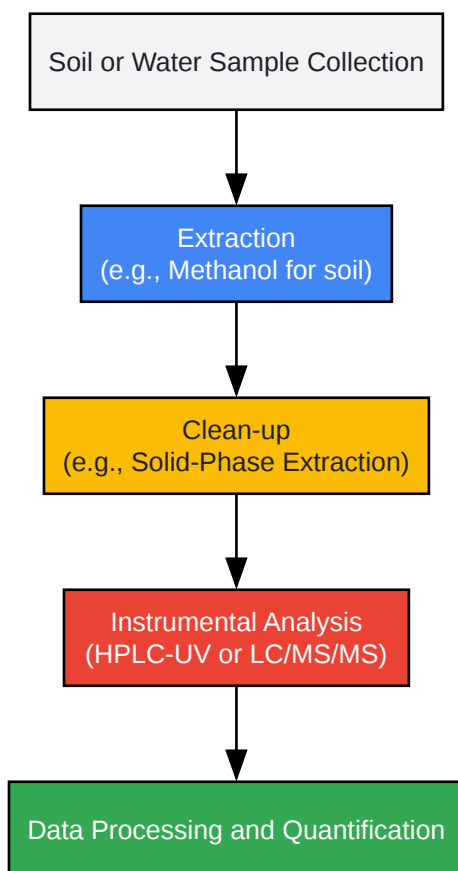
Caption: Simplified microbial degradation pathways of **metamitron** in soil.



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Caption: Major degradation pathways of **metamitron** in water.

Experimental Workflow



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References

- 1. [downloads.regulations.gov](https://www.downloads.regulations.gov) [[downloads.regulations.gov](https://www.downloads.regulations.gov)]
- 2. Metamitron - Wikipedia [en.wikipedia.org]
- 3. [downloads.regulations.gov](https://www.downloads.regulations.gov) [[downloads.regulations.gov](https://www.downloads.regulations.gov)]
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